

Quantum-Mechanical Predictions & Experimental Synthesis

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Compound Focus: Potassium Chlorite

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Quantum-mechanical variable-composition evolutionary simulations predict a complex phase diagram for the K-Cl system at high pressures, with several novel stable compounds emerging that are not observed under ambient conditions [1].

Predicted and Synthesized Novel Potassium Chlorides

The table below summarizes the key compounds predicted to be stable at high pressures, along with experimental synthesis details for KCl_3 [1].

Compound	Predicted Stability Pressure	Key Characteristics	Experimental Synthesis Status
KCl_3	Stable at ~1 atm (0 K); synthesized at 20-70 GPa	Contains exotic trichloride ions (Cl_3^-); two polymorphs synthesized [1].	Synthesized at 40-70 GPa (>2000 K) in a diamond anvil cell (DAC) [1].
K_3Cl	Predicted at high pressure	Exhibits 2D-metallic character; part of the $\text{Kn}+1\text{Cl}_n$ homolog series [1].	Not synthesized as of the 2016 study [1].

Compound	Predicted Stability Pressure	Key Characteristics	Experimental Synthesis Status
K_2Cl	Predicted at high pressure	A non-stoichiometric compound that violates classical valence rules [1].	Not synthesized as of the 2016 study [1].
KCl_7	Stable above 225 GPa	Features positively charged chlorine atoms, an unusual electronic structure [1].	Not synthesized as of the 2016 study [1].

Experimental Protocol: High-Pressure Synthesis of KCl_3

The following methodology details the experimental synthesis of KCl_3 , as conducted in the referenced research [1].

- **1. Objective:** To synthesize cubic (α -) and trigonal (β -) polymorphs of KCl_3 at high pressures.
- **2. Materials:**
 - Potassium Chloride (KCl)
 - Molecular Chlorine (Cl_2)
- **3. Equipment:**
 - Laser-heated Diamond Anvil Cell (DAC)
 - In-situ synchrotron X-ray Diffraction (XRD) setup
 - Confocal Raman spectroscopy system
- **4. Procedure:**
 - **Loading:** Place a mixture of KCl and excess Cl_2 into the sample chamber of a DAC.
 - **Pressurization:** Compress the sample to the target pressure range (20-70 GPa).
 - **Laser Heating:** Heat the pressurized sample with a laser to temperatures exceeding 2000 K to overcome kinetic barriers and initiate the chemical reaction. This also promotes mixing as chlorine melts and becomes highly diffusive.
 - **In-situ Characterization:** At pressure, use synchrotron XRD to obtain structural data and Raman spectroscopy to collect vibrational data on the synthesized products.
 - **Quenching & Analysis:** Quench the high-temperature phases to room temperature and continue characterization during decompression to observe phase transitions and stability fields.
- **5. Key Findings:**

- **β -KCl₃**: The trigonal polymorph (space group P31m) was identified as the most stable phase in the 20-40 GPa range after laser heating.
- **α -KCl₃**: The cubic polymorph was obtained at higher pressures (40-70 GPa) and in larger yields above 50-60 GPa.
- **Decomposition**: Upon decompression below 10 GPa, β -KCl₃ transforms into an unknown structure before decomposing into KCl and Cl₂ at near-ambient conditions.

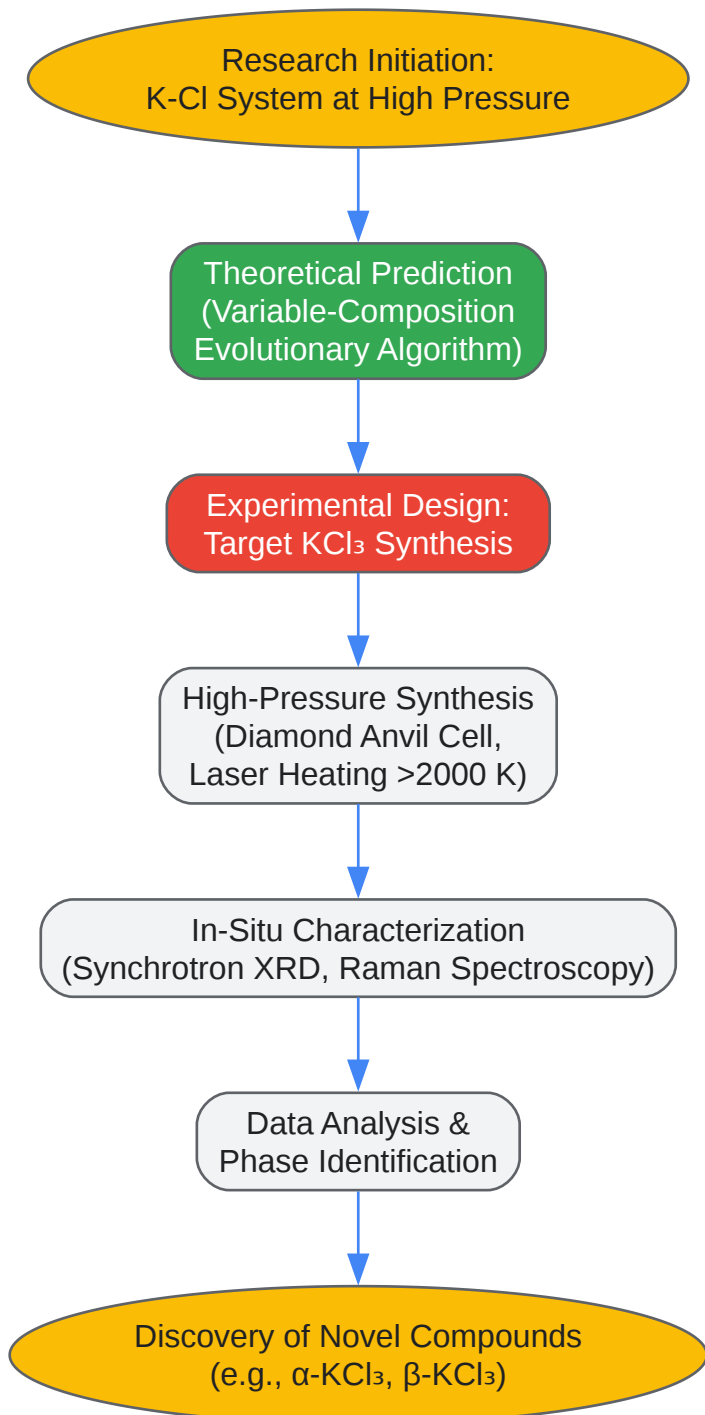
Properties of Standard Potassium Chloride (KCl)

For context, the table below outlines key properties of standard potassium chloride, which contrast with the exotic high-pressure phases [2] [3].

Property	Value	Condition / Note
Density	1.98 - 2.0 g/cm ³	[2] [3]
Melting Point	769.8 - 780 °C	Onset [2] [3]
Crystal Structure	Face-centered cubic (FCC)	Rocksalt-type (B1) at ambient pressure [3]
Young's Modulus	28 GPa	[2]
Thermal Conductivity	6.5 W/m·K	[2]
Refractive Index	1.6	[2]
Light Transmission Range	0.21 to 20 μ m	[2]

Research Workflow and Logical Relationships

The discovery of novel potassium chlorides follows a structured workflow integrating theoretical prediction and experimental validation, as illustrated below.



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Research workflow for novel potassium chlorides [1]

Key Implications of the Research

The discovery of these exotic compounds has profound implications for chemistry and physics, challenging long-held assumptions about chemical bonding and periodicity. The stability of compounds like K_3Cl and KCl_7 , which violate standard valence rules, demonstrates that high pressure can fundamentally alter chemical behavior [1]. This expands the understanding of planetary interiors, where extreme pressures are common, and opens new avenues for synthesizing materials with unique electronic and structural properties.

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References

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